

Unraveling the Bromine Dioxide Dimer Potential Energy Surface: An In-depth Technical Guide

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Compound of Interest

Compound Name: Bromine peroxide

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This technical guide provides a comprehensive overview of the potential energy surface (PES) of the bromine dioxide dimer (Br_2O_2), based on high-level ab initio quantum mechanical calculations. Understanding the intricate PES of this molecule is crucial for elucidating its role in atmospheric chemistry and for potential applications in various chemical processes. This document summarizes the key stationary points on the Br_2O_2 PES, including different isomers and conformers, presenting their geometric parameters and relative stabilities. Detailed computational methodologies are provided to ensure the reproducibility of the presented data.

Relative Stabilities of Br_2O_2 Isomers

Ab initio calculations have identified three primary isomers of Br_2O_2 : the peroxide form (BrOOBr), the bromine bromite form (BrOBrO), and the structure with a bromine-bromine bond (BrBrO_2). High-level electronic structure calculations at the coupled-cluster level with a correction for triples, extrapolated to the complete basis set limit, have established the relative stabilities of these isomers at 298 K. The BrOOBr isomer is predicted to be the most stable.

Table 1: Relative Energies of Br_2O_2 Isomers at 298 K

Isomer	Relative Energy (kcal/mol)
BrOOBr	0.00
BrBrO ₂	8.5
BrOBrO	9.3

This data is based on high-level ab initio electronic structure calculations[1].

Conformational Analysis of the Most Stable Isomer: BrOOBr

Further computational studies have focused on the most stable BrOOBr isomer, revealing the existence of three distinct conformers: cis, trans, and a non-planar twist form. The geometries of these conformers have been optimized using the coupled-cluster with single, double, and perturbative triple excitations (CCSD(T)) method with the correlation-consistent polarized valence triple-zeta (cc-pVTZ) and augmented correlation-consistent polarized valence triple-zeta (aug-cc-pVTZ) basis sets. The non-planar twist conformer is found to be the global minimum on the Br₂O₂ potential energy surface.

Optimized Geometries and Relative Energies of BrOOBr Conformers

The optimized geometrical parameters and relative energies of the cis, trans, and twist conformers of BrOOBr are presented in Table 2. These calculations provide a detailed picture of the local minima on the BrOOBr potential energy surface.

Table 2: Optimized Geometrical Parameters and Relative Energies of BrOOBr Conformers at the CCSD(T) Level of Theory

Parameter	Basis Set	twist	trans	cis
Relative Energy (kcal/mol)	cc-pVTZ	0.00	4.96	10.67
aug-cc-pVTZ	0.00	4.33	9.54	
r(O-O) (Å)	cc-pVTZ	1.443	1.442	1.441
aug-cc-pVTZ	1.448	1.447	1.446	
r(Br-O) (Å)	cc-pVTZ	1.868	1.869	1.871
aug-cc-pVTZ	1.870	1.871	1.873	
∠(Br-O-O) (°)	cc-pVTZ	108.6	108.7	108.9
aug-cc-pVTZ	108.4	108.5	108.7	
τ(Br-O-O-Br) (°)	cc-pVTZ	82.1	180.0	0.0
aug-cc-pVTZ	82.4	180.0	0.0	

Note: While extensive searches were conducted, detailed optimized geometries for the BrBrO₂ and BrOBrO isomers and data on the transition states connecting the BrOOBr conformers were not available in the reviewed literature.

Computational Methodologies

The data presented in this guide are derived from rigorous ab initio calculations. The following section details the computational protocols employed in the cited studies.

Isomer Relative Energy Calculations

The relative energies of the Br₂O₂ isomers (BrOOBr, BrBrO₂, and BrOBrO) were determined using high-level ab initio electronic structure calculations. These calculations employed the coupled-cluster theory with a correction for triple excitations, and the results were extrapolated to the complete basis set limit to ensure high accuracy.

BrOOBr Conformer Geometry Optimization

The geometries of the cis, trans, and twist conformers of BrOOBr were optimized using the coupled-cluster with single, double, and perturbative triple excitations (CCSD(T)) method. Two different basis sets were utilized for these calculations:

- cc-pVTZ (correlation-consistent polarized valence triple-zeta): A widely used basis set that provides a good balance between accuracy and computational cost.
- aug-cc-pVTZ (augmented correlation-consistent polarized valence triple-zeta): This basis set includes diffuse functions to better describe the electron density far from the atomic nuclei, which is important for accurate energy and property calculations.

The geometry optimizations were performed by finding the stationary points on the potential energy surface corresponding to the energy minima for each conformer.

Visualization of the Br₂O₂ Isomer Energy Landscape

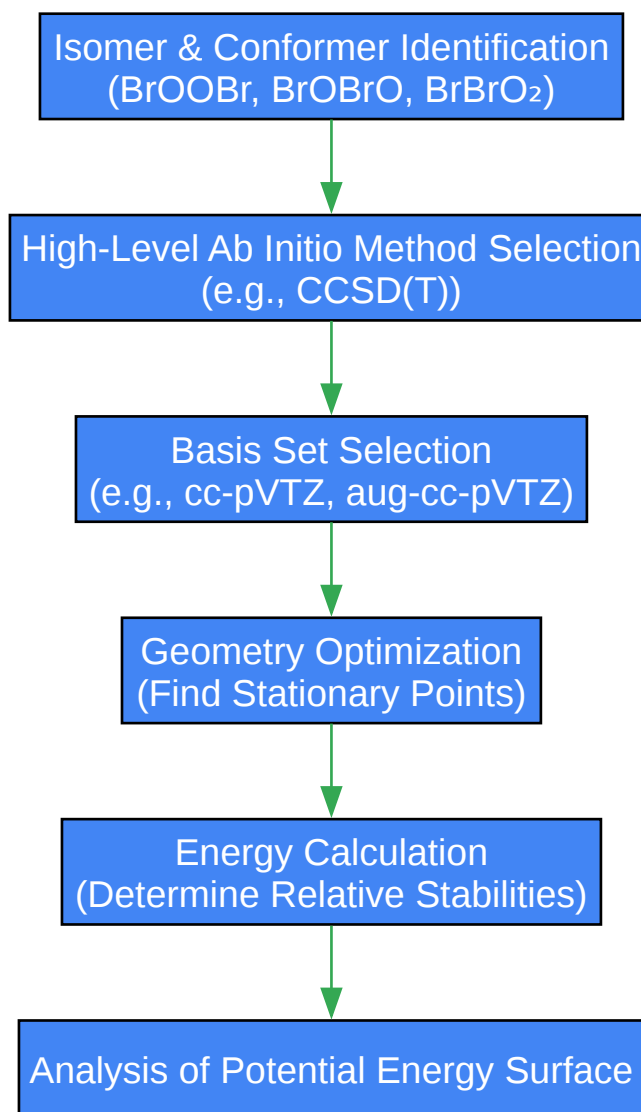
To provide a clear visual representation of the relative stabilities of the Br₂O₂ isomers, the following diagram illustrates their energy levels.

BrOOBr BrBrO_2 BrOBrO

0

8.5

9.3



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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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